3-Chloro-4-iodoaniline molecular weight

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Compound of Interest

Compound Name:	*3-Chloro-4-iodoaniline*
CAS No.:	*135050-44-1*
Cat. No.:	*B146847*

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Physicochemical and Spectroscopic Data

3-Chloro-4-iodoaniline is a solid at room temperature, appearing as a white to dark purple crystalline powder.[1] It is sensitive to light and should be stored in a cool, dark place.[2][3] The quantitative properties of this compound are summarized in the table below.

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Property	Value	Source(s)
Molecular Weight	253.47 g/mol	[1][3][4]
Molecular Formula	C_6H_5ClIN	[1][3][4]
CAS Number	135050-44-1	[4]
Melting Point	65-71 °C	[2][3]
Boiling Point	312.8 ± 27.0 °C (Predicted)	[2]
Flash Point	143 °C	[2]
Density	1.901 g/cm³ (Estimate)	[2]
pKa	2.75 ± 0.10 (Predicted)	[2]
Purity	≥97%	
Storage Temperature	2-8°C	[2]
SMILES	Nc1ccc(I)c(Cl)c1	
InChIKey	ONZHMGRKWJMTDE-UHFFFAOYSA-N	[3][4]

Synthesis and Experimental Protocols

3-Chloro-4-iodoaniline is typically synthesized via the reduction of a nitrated precursor, a common and effective method for preparing substituted anilines. The following protocol describes a representative synthesis through the chemical reduction of 2-Chloro-1-iodo-4-nitrobenzene using iron powder. This method is analogous to established procedures for converting substituted nitroaromatics to anilines.[5]

Representative Experimental Protocol: Reduction of 2-Chloro-1-iodo-4-nitrobenzene

Objective: To synthesize **3-Chloro-4-iodoaniline** by reducing the nitro group of 2-Chloro-1-iodo-4-nitrobenzene.

Materials:

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- 2-Chloro-1-iodo-4-nitrobenzene
- Iron powder (fine mesh)
- Ammonium chloride (NH_4Cl)
- Ethanol (EtOH)
- Water (H_2O)
- Ethyl acetate (EtOAc)
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Anhydrous sodium sulfate (Na_2SO_4)
- Celite®

Procedure:

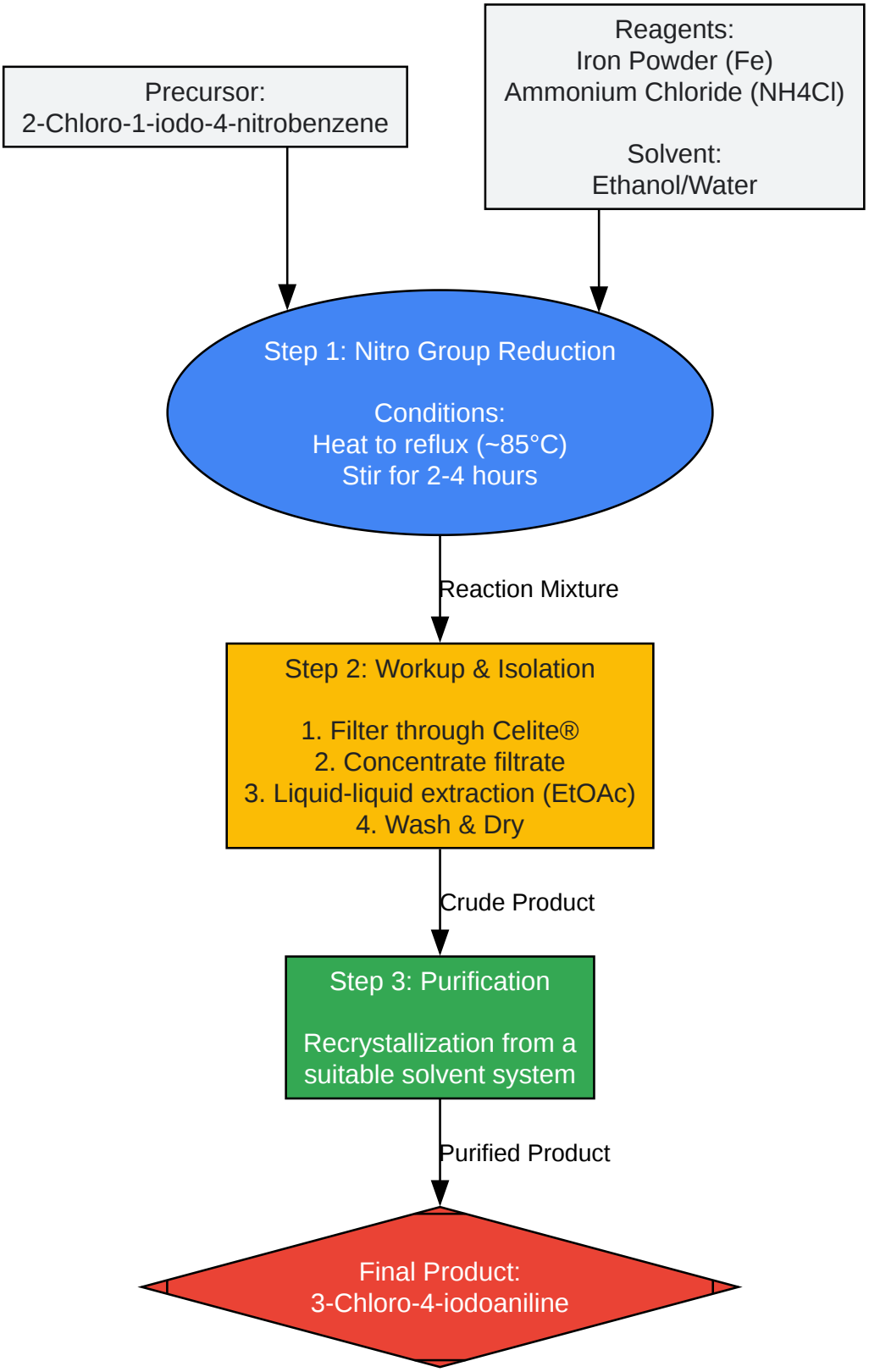
- To a 500 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 2-Chloro-1-iodo-4-nitrobenzene (e.g., 0.10 mol), iron powder (0.30 mol), and ammonium chloride (0.30 mol).
- Add a solvent mixture of ethanol (250 mL) and water (60 mL).
- Heat the mixture to reflux (approximately 80-85 °C) with vigorous stirring. The reaction is typically complete within 2-4 hours.
- Monitor the reaction progress using Thin-Layer Chromatography (TLC) until the starting material is fully consumed.
- Once the reaction is complete, cool the mixture to room temperature and filter it through a pad of Celite® to remove the iron salts. Wash the filter cake thoroughly with hot ethanol.
- Combine the filtrates and concentrate them under reduced pressure to remove the ethanol.

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- Dissolve the resulting residue in ethyl acetate (200 mL). Wash the organic layer sequentially with water (2 x 75 mL) and a saturated sodium bicarbonate solution (75 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- The crude **3-Chloro-4-iodoaniline** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to afford a crystalline solid.

Expected Yield: 80-90%

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Caption: Synthetic workflow for **3-Chloro-4-iodoaniline**.

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Applications in Research and Drug Development

3-Chloro-4-iodoaniline is primarily used as an intermediate in organic synthesis.[2][3] The aniline moiety allows for a wide range of reactions, including diazotization, acylation, and N-alkylation, while the chloro and iodo substituents can be functionalized through various cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira).

While specific FDA-approved drugs containing the **3-chloro-4-iodoaniline** core are not prominent, structurally similar halo-anilines are critical building blocks in medicinal chemistry. For instance:

- 4-Iodoaniline is a key intermediate in the synthesis of anti-cancer agents and other pharmaceuticals, where the iodine atom provides a reactive handle for complex molecule construction.[6][7]
- 3-Chloro-4-fluoroaniline is a crucial starting material for the synthesis of Lapatinib, a dual tyrosine kinase inhibitor used in the treatment of HER2-positive breast cancer.[8]
- 4-Chloro-2-iodoaniline is utilized in the development of active pharmaceutical ingredients (APIs) and advanced agrochemicals.[9]

The presence of both chlorine and iodine on the aniline ring of **3-Chloro-4-iodoaniline** offers differential reactivity, enabling selective and sequential cross-coupling reactions, which is a valuable strategy in modern drug discovery for building molecular complexity.

Safety and Handling

3-Chloro-4-iodoaniline is classified as a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated laboratory fume hood.

- Hazard Classifications: Acute Toxicity, Oral (Category 3); Acute Toxicity, Dermal (Category 4); Acute Toxicity, Inhalation (Category 4); Skin Irritation (Category 2); Eye Irritation (Category 2); Specific Target Organ Toxicity - Single Exposure (Category 3).
- Signal Word: Danger.

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- Hazard Statements: H301 (Toxic if swallowed), H312 + H332 (Harmful in contact with skin or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.
- Handling: Avoid breathing dust, fumes, or vapors. Do not get in eyes, on skin, or on clothing. Use only outdoors or in a well-ventilated area.
- Storage: Store in a cool, dry, and tightly sealed container, protected from light.[2][3] It is assigned to Storage Class 6.1C (Combustible, acute toxic Cat. 3).

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